

standard protocol for storing 3C-P hydrochloride reference material

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Compound of Interest

Compound Name: 3C-P (hydrochloride)

Cat. No.: B1162873

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Executive Summary & Scope

This protocol defines the standard operating procedure (SOP) for the receipt, storage, and handling of 3C-P Hydrochloride (1-(3,5-dimethoxy-4-propoxyphenyl)propan-2-amine HCl). Designed for analytical chemists and toxicologists, this guide moves beyond basic storage instructions to address the specific physicochemical vulnerabilities of substituted phenethylamines.

3C-P HCl is a structural analog of mescaline and proscaline.^[1] While the hydrochloride salt form confers improved stability over the free base, the molecule remains susceptible to hygroscopic clumping and photo-oxidative degradation. Adherence to this protocol ensures reference material integrity for ≥5 years, essential for forensic validation and receptor binding assays.

Physicochemical Profile & Storage Logic

To design a robust storage protocol, one must understand the "failure modes" of the analyte.

Property	Data	Storage Implication
Chemical Name	3,5-dimethoxy-4-propoxyamphetamine HCl	Phenethylamine core is stable; ether linkages are robust.
Molecular Weight	289.8 g/mol	--
Physical State	Crystalline Solid	High surface area; prone to moisture adsorption.
Hygroscopicity	Moderate to High	Critical Risk: Moisture uptake leads to hydrolysis and weighing errors.
Solubility	DMSO (13 mg/mL), MeOH, Ethanol	Store as solid; solvate only immediately prior to use.
pKa	-9.5 (Amine)	Basic nitrogen is stabilized by HCl, but free base formation is possible if pH shifts.

The Causality of Degradation:

- **Moisture (The Primary Threat):** Amine salts are hygroscopic. Water uptake does not just dilute the standard; it creates a micro-environment for hydrolysis and microbial growth.
- **Thermal Kinetic Energy:** According to the Arrhenius equation, reaction rates roughly double for every 10°C increase. Storing at -20°C vs. 25°C reduces degradation rates by a factor of ~20-30x.
- **Photolysis:** The aromatic ring system in phenethylamines can absorb UV/Vis light, leading to radical formation and gradual discoloration (yellowing).

Protocol: Lifecycle of the Reference Standard

Phase 1: Receipt & Initial Validation

- **Immediate Action:** Upon arrival, do not immediately open the vial. The container is likely cooler than room temperature. Opening it immediately causes atmospheric moisture to condense on the cold powder (The "Dew Point" Error).

- **Equilibration:** Allow the package to sit at ambient temperature (20-25°C) for 2 hours before breaking the seal.
- **Visual Inspection:** The powder should be white to off-white and free-flowing. Clumping indicates prior moisture excursion.

Phase 2: Long-Term Storage Architecture

The "Matryoshka" (Nesting) System is required for maximum longevity.

- **Primary Container:** Amber glass vial with a Teflon-lined screw cap. (Amber blocks UV; Teflon prevents leaching).
- **Secondary Containment:** Place the primary vial inside a high-density polyethylene (HDPE) bottle or a Mylar barrier bag.
- **Desiccation:** Add a freshly activated silica gel packet or molecular sieve sachet inside the secondary container (never in direct contact with the powder).
- **Atmosphere:** For indefinite storage (>2 years), purge the headspace of the primary vial with Argon or Nitrogen before sealing. Argon is heavier than air and provides a superior blanket.
- **Temperature:** Store at -20°C (-4°F).

Phase 3: Aliquoting & Usage (The "Working Stock" Strategy)

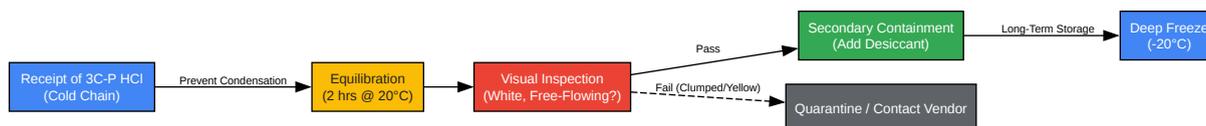
Repeated freeze-thaw cycles are destructive. They cause microscopic expansion/contraction cracks in the crystal lattice, increasing surface area for oxidation.

- **The Golden Rule:** Never return a thawed aliquot to the freezer.
- **Strategy:** Upon first opening, weigh out "Working Aliquots" (e.g., 1 mg or 5 mg) into separate vials. Store these at -20°C. Thaw only one working vial at a time for experiments.

Detailed Handling Workflows (Visualization)

Workflow 1: Receipt to Storage

This diagram illustrates the critical "Dew Point" check and the nesting storage system.

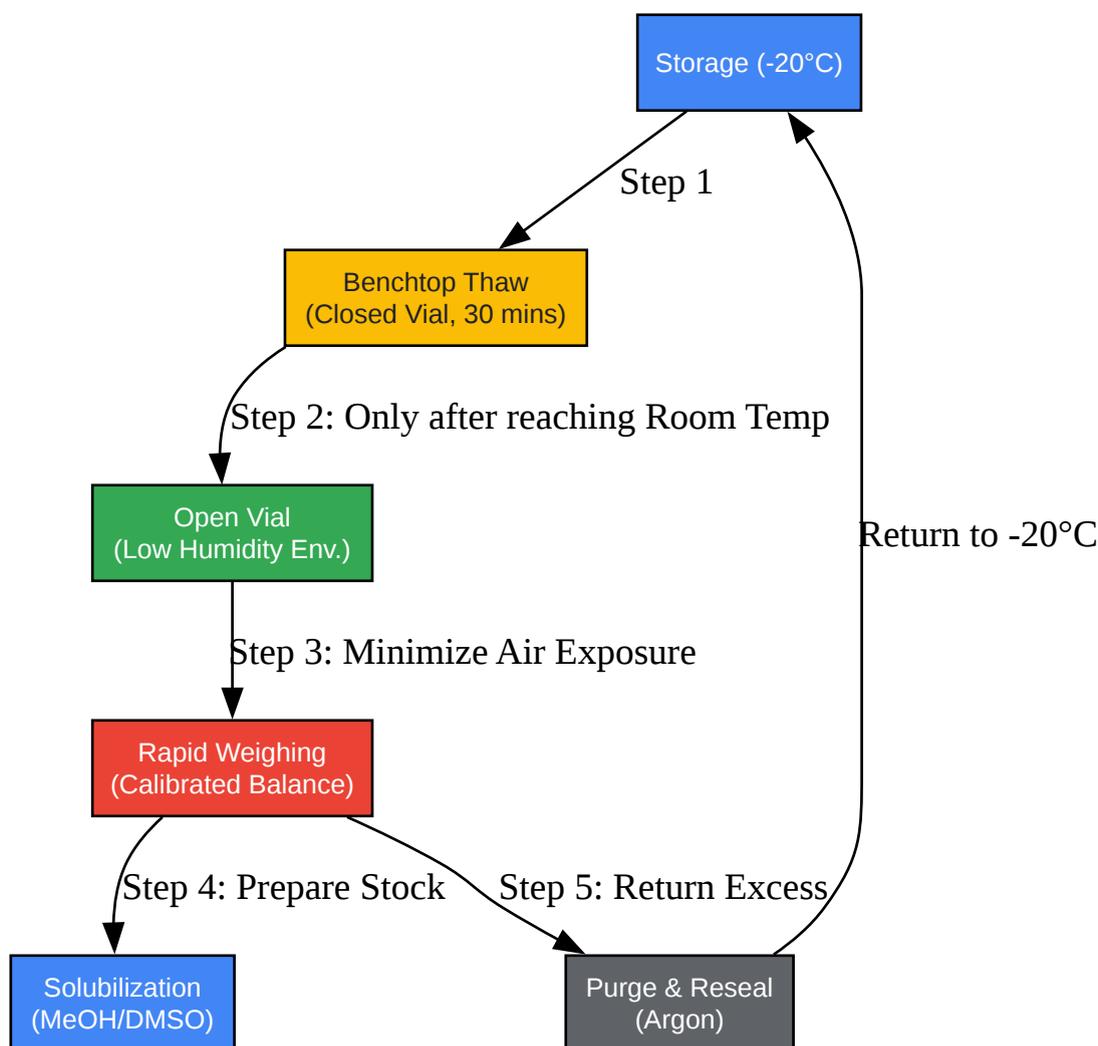


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Figure 1: The "Cold Chain" receipt workflow designed to prevent moisture ingress during the initial transition from shipping to storage.

Workflow 2: Thawing & Solubilization

The most common source of error is weighing a cold, hygroscopic standard.



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Figure 2: The Thawing Protocol. Note the critical "Benchtop Thaw" step to ensure the vial surface is above the dew point before opening.

Quality Assurance & Self-Validation

A protocol is only as good as its verification. Implement these checks:

- The "Clump" Test (Physical):
 - Observation: If the 3C-P HCl powder adheres to the glass walls or forms hard aggregates.
 - Diagnosis: Seal failure or improper thawing (condensation).

- Action: Dry under vacuum over P₂O₅ or discard if purity is critical.
- Retention Time Drift (Chemical):
 - Observation: In LC-MS/GC-MS, if the peak shifts or broadens significantly compared to the initial CoA (Certificate of Analysis).
 - Diagnosis: Hydrolysis or salt dissociation.
 - Action: Re-standardize against a fresh certified reference material (CRM).
- Solubility Check:
 - Observation: Turbidity when dissolved in methanol or DMSO.
 - Diagnosis: Contamination or degradation products (insoluble free base formation).

Safety & Compliance

- Regulatory Status: While 3C-P is not explicitly listed in the US CSA, it is structurally related to Schedule I phenethylamines (like 2C-P). Under the Federal Analogue Act, it may be treated as a Schedule I substance if intended for human consumption. Handle with strict inventory logging and access controls.
- PPE: 3C-P is a potent serotonergic agonist.^{[1][2]} Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood or glovebox to prevent inhalation of particulates.

References

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